

Safeguarding Your Research: A Comprehensive Guide to Handling Aminoacetonitrile Bisulfate

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Compound of Interest

Compound Name: *Aminoacetonitrile bisulfate*

Cat. No.: *B086804*

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For Immediate Reference: Key Safety and Logistical Information

This guide provides essential, direct guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Aminoacetonitrile bisulfate**. By adhering to these procedures, you can mitigate risks and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling Aminoaceto-nitrile bisulfate.

PPE Category	Item	Standard/Specification
Eye Protection	Goggles	European Standard EN 166 or OSHA 29 CFR 1910.133[1]
Hand Protection	Protective gloves	Nitrile rubber gloves are recommended[2]
Body Protection	Long-sleeved clothing	---
Respiratory Protection	Half-mask particle filter	EN149:2001 (when concentrations exceed exposure limits)[2]

Hazard Identification and Classification

Aminoacetonitrile bisulfate is classified with the following hazards:

- Skin Irritation: Category 2[\[1\]](#)
- Serious Eye Irritation: Category 2[\[1\]](#)
- Specific target organ toxicity (single exposure): Category 3 (May cause respiratory irritation)
[\[1\]](#)

Signal Word: WARNING[\[3\]](#)

Hazard Statements:[\[3\]](#)[\[4\]](#)[\[5\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Quantitative Safety Data

While specific occupational exposure limits for **Aminoacetonitrile bisulfate** have not been established by major regulatory bodies, it is crucial to handle the substance with care due to its irritant properties.[\[1\]](#) The following table summarizes available physical and chemical data.

Property	Value
Molecular Formula	<chem>C2H4N2 · H2SO4</chem> [2]
Molecular Weight	154.14 g/mol [2]
Melting Point	123 - 125 °C (253.4 - 257 °F) [2]
Appearance	Beige solid [2]

Operational Plan: Safe Handling and Storage

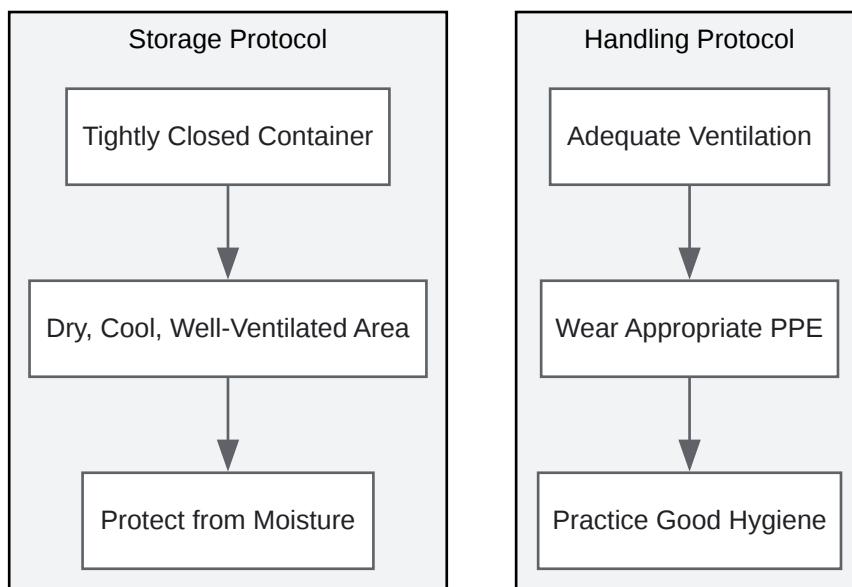
Adherence to proper handling and storage protocols is critical for laboratory safety.

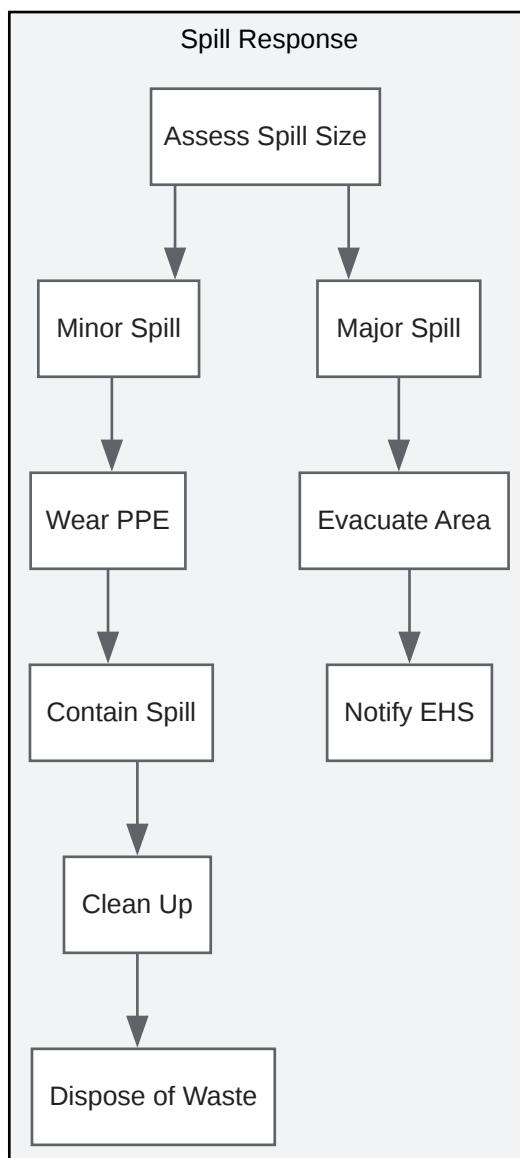
Handling:

- Ensure adequate ventilation in the work area.[[1](#)]
- Wear all recommended personal protective equipment.[[1](#)]
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the handling area.[[2](#)]
- Handle in accordance with good industrial hygiene and safety practices.[[2](#)]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[[1](#)]
- The substance is hygroscopic, so protect it from moisture.[[1](#)]





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References

- 1. fishersci.com [fishersci.com]

- 2. fishersci.fr [fishersci.fr]
- 3. emedicine.medscape.com [emedicine.medscape.com]
- 4. Cyanides – Emergency Preparedness [vdh.virginia.gov]
- 5. Hydrogen Cyanide (HCN) | Medical Management Guidelines | Toxic Substance Portal | ATSDR [www.cdc.gov]
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